

Proper Disposal of VUF11207: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VUF11207

Cat. No.: B15607849

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **VUF11207**, a potent CXCR7 agonist used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

VUF11207 is classified as a combustible liquid and is hazardous to aquatic life, necessitating careful handling and disposal. The following guidelines are based on standard laboratory safety protocols and information from safety data sheets.

Summary of Key Safety and Disposal Information

Parameter	Information	Source/Note
Chemical Name	(E)-N-(3-(2-fluorophenyl)-2-methylallyl)-3,4,5-trimethoxy-N-(2-(1-methylpyrrolidin-2-yl)ethyl)benzamide	
CAS Number	1378524-41-4	
Physical Form	Oil	
Storage Class	10 - Combustible liquids	[1]
Water Hazard Class (WGK)	2 - Hazardous to water	[1]
Primary Disposal Method	Incineration by a licensed professional waste disposal service	[2]

Step-by-Step Disposal Protocol

1. Personal Protective Equipment (PPE): Before handling **VUF11207** for disposal, ensure you are wearing appropriate PPE, including:

- Nitrile gloves
- Safety goggles
- Lab coat

2. Waste Segregation and Collection:

- Unused/Surplus **VUF11207**: Collect in a designated, labeled, and sealed waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Contaminated Materials: Any materials that have come into contact with **VUF11207**, such as pipette tips, gloves, and empty vials, should be considered contaminated. These items must be collected in a separate, clearly labeled hazardous waste container.

- Solutions of **VUF11207**: Solutions containing **VUF11207** should be collected in a labeled, sealed container. Do not dispose of these solutions down the drain.

3. Labeling: All waste containers must be clearly labeled with:

- The words "Hazardous Waste"
- The full chemical name: "**VUF11207**"
- The associated hazards (e.g., "Combustible," "Hazardous to Water")
- The accumulation start date

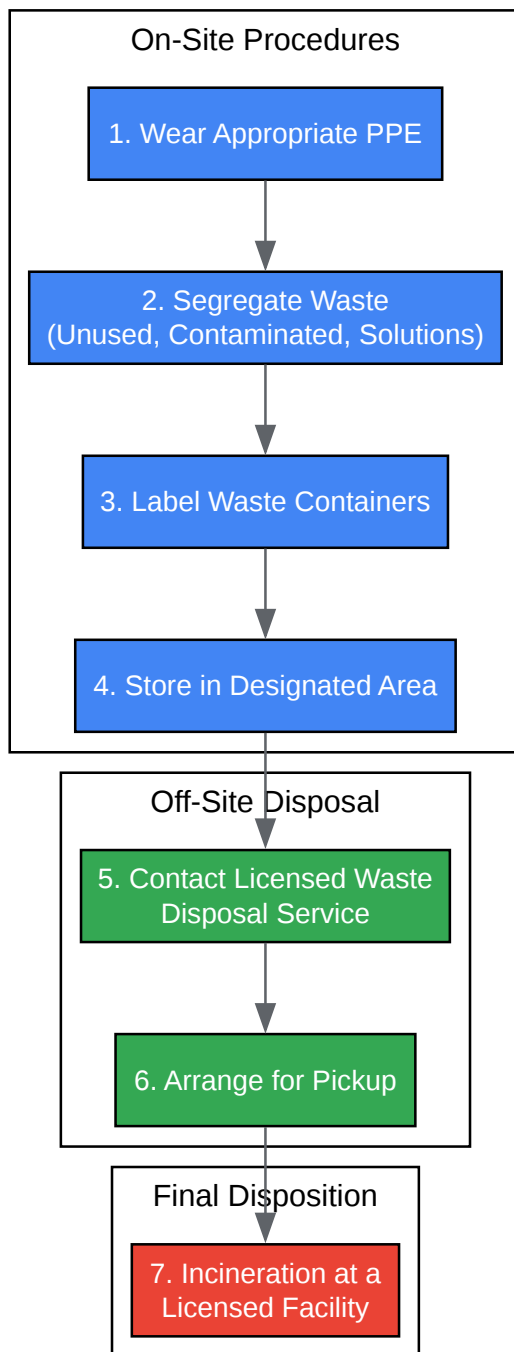
4. Storage of Waste: Store the sealed and labeled waste containers in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from sources of ignition.

5. Professional Disposal: The primary and recommended method for the final disposal of **VUF11207** is through a licensed professional waste disposal company.^[2] These companies are equipped to handle and dispose of chemical waste in accordance with all federal, state, and local regulations. The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[2]

Important: Never attempt to dispose of **VUF11207** through standard laboratory or municipal waste streams.

Disposal Workflow Diagram

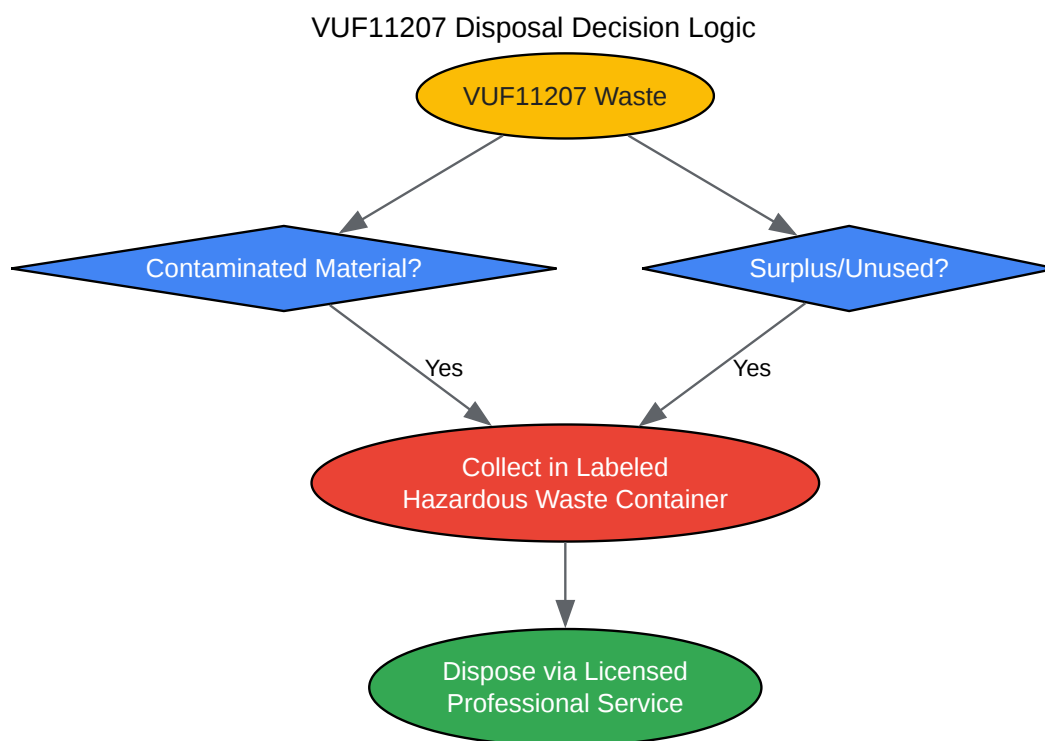
VUF11207 Disposal Workflow



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Caption: A flowchart illustrating the proper **VUF11207** disposal process.

Logical Relationship of Disposal Considerations



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Caption: Decision logic for handling different forms of **VUF11207** waste.

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References

- 1. VUF11207 $\geq 99\%$ (HPLC), CXCR7 Agonist, oil | Sigma-Aldrich [sigmaaldrich.com]

- 2. cdn.origene.com [cdn.origene.com]
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